

# Comparative Transcriptomic Analysis of *Escherichia coli* Metabolism: Glycerol versus Glucose

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## Compound of Interest

Compound Name: propane-1,2,3-triol

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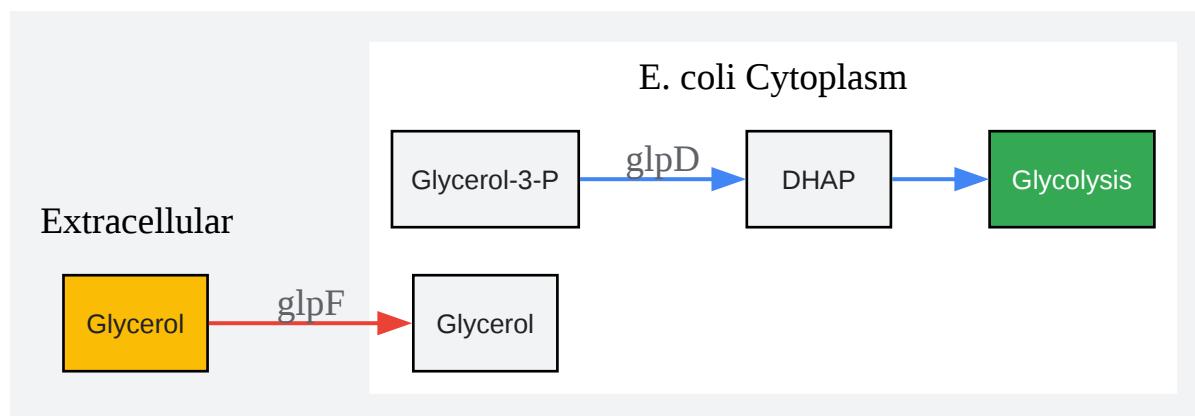
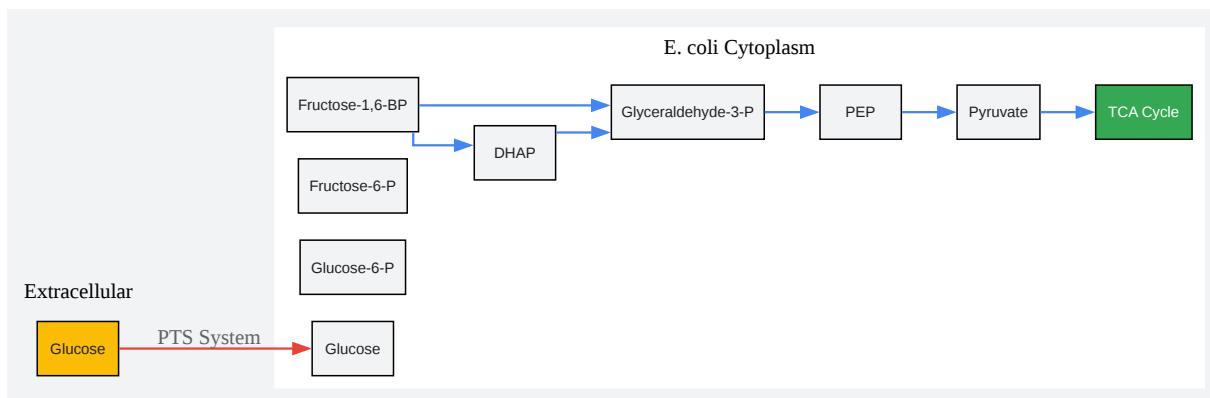
This guide provides a comparative analysis of the transcriptomic landscape of *Escherichia coli* when cultured on glycerol, a key byproduct of biodiesel production, versus glucose, its preferred carbon source. Understanding these metabolic and regulatory shifts is crucial for applications in metabolic engineering, synthetic biology, and industrial fermentation. This document outlines the distinct metabolic pathways, summarizes key transcriptomic changes supported by experimental data, and provides a detailed methodology for comparative RNA sequencing (RNA-seq) analysis.

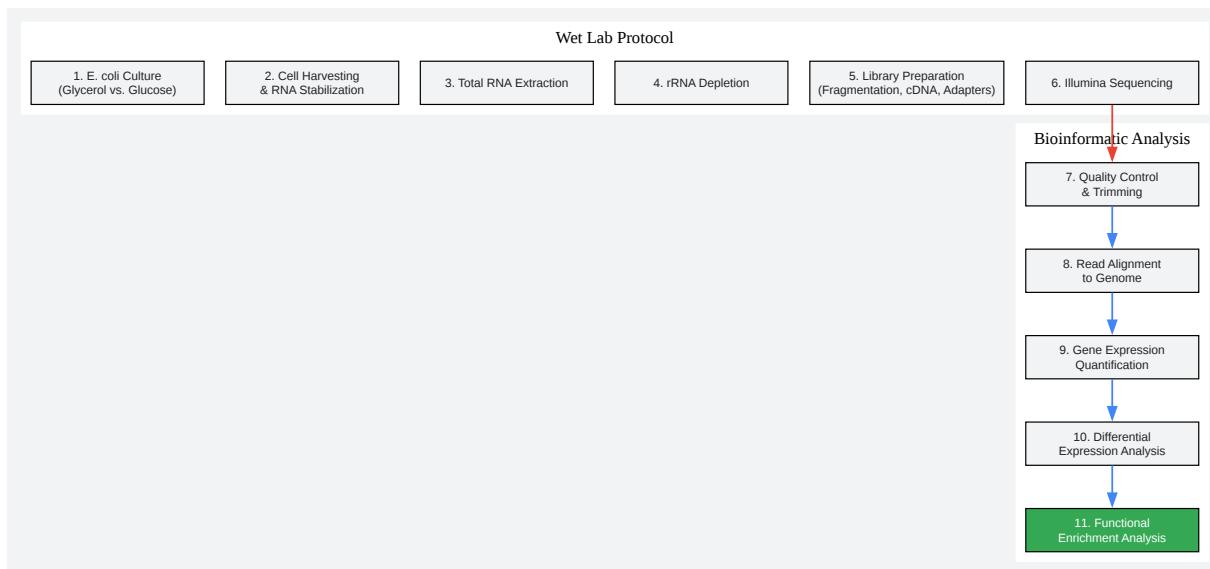
## Metabolic Pathway Overview

*E. coli* employs distinct pathways for the catabolism of glucose and glycerol. Glucose is primarily metabolized through the Embden-Meyerhof-Parnas (EMP) or glycolysis pathway, while glycerol is channeled into the lower part of glycolysis after a three-step conversion process.

- Glucose Metabolism: As the preferred carbon source, glucose is actively transported into the cell and phosphorylated by the Phosphotransferase System (PTS). It then enters the EMP pathway to be converted into pyruvate, generating ATP and NADH.

- Glycerol Metabolism: The aerobic metabolism of glycerol involves its transport into the cell by the glycerol facilitator (GlpF), phosphorylation by glycerol kinase (GlpK) to glycerol-3-phosphate (G3P), and subsequent dehydrogenation to dihydroxyacetone phosphate (DHAP) by G3P dehydrogenase (GlpD).[1][2] DHAP is a glycolytic intermediate, thus linking glycerol catabolism to the central metabolism.[2]





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## References

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